

Technical Support Center: Mij821 (Onfasprodil)

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Compound of Interest

Compound Name: Mij821

Cat. No.: B10830910

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Disclaimer: **Mij821**, also known as Onfasprodil, is an investigational drug primarily documented for use in clinical trials as an intravenous infusion.^{[1][2][3][4][5][6]} The following guide for dissolving **Mij821** from a powder form is based on its known physicochemical properties and standard laboratory practices for similar compounds, as specific manufacturer's instructions for reconstituting a powder for preclinical research are not publicly available. Researchers should validate this procedure for their specific experimental needs.

Properties of Mij821

Mij821 is a highly potent and selective negative allosteric modulator (NAM) of the N-methyl-D-aspartate (NMDA) receptor subunit 2B (NR2B).^{[2][3][7]} By inhibiting the activity of NR2B-containing NMDA receptors, it is being investigated for its potential rapid-acting antidepressant effects in treatment-resistant depression.^{[2][3][8]}

Property	Value	Source
IUPAC Name	6-{{(1S)-2-[(3aR,5R,6aS)-5-(2-Fluorophenoxy)hexahydrocyclopenta[c]pyrrol-2(1H)-yl]-1-hydroxyethyl}-3-pyridinol	Novartis AG
Molar Mass	358.413 g/mol	Novartis AG
Solubility	High solubility (0.7 mM) at pH 6.8	[7]
Mechanism of Action	Negative Allosteric Modulator of the NMDA receptor subunit 2B (NR2B)	[2] [3] [7]

Experimental Protocols

Suggested Protocol for Dissolving Mij821 Powder

This protocol is designed to prepare a stock solution of **Mij821** at a concentration of 10 mM, leveraging its known high solubility in a buffered solution at pH 6.8.[\[7\]](#)

Materials:

- **Mij821** powder
- Phosphate-Buffered Saline (PBS), pH 7.4
- 1 M HCl and 1 M NaOH for pH adjustment
- Sterile, nuclease-free water
- Vortex mixer
- Magnetic stirrer and stir bar (optional)
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated analytical balance

- pH meter
- Sterile syringe filters (0.22 µm)

Procedure:

- Calculate the required mass of **Mij821** powder.
 - To prepare 10 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molar Mass (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 358.413 \text{ g/mol} = 0.003584 \text{ g}$
 - $\text{Mass (mg)} = 3.584 \text{ mg}$
- Weigh the **Mij821** powder using a calibrated analytical balance and transfer it to a sterile conical tube.
- Add the solvent.
 - Add approximately 8 mL of PBS to the conical tube containing the **Mij821** powder.
- Promote dissolution.
 - Cap the tube securely and vortex vigorously for 1-2 minutes.
 - If the powder is not fully dissolved, place the tube on a magnetic stirrer at a low to medium speed at room temperature.
- Check and adjust the pH.
 - Once the powder appears to be in solution, check the pH using a calibrated pH meter.
 - The target pH for optimal solubility is 6.8.^[7]
 - If necessary, adjust the pH dropwise using 1 M HCl or 1 M NaOH.
- Bring the solution to the final volume.

- Once the **Mij821** is completely dissolved and the pH is adjusted, add PBS to bring the final volume to 10 mL.
- Sterilize the solution.
 - For use in cell culture or in vivo studies, sterile filter the solution through a 0.22 µm syringe filter into a new sterile tube.
- Storage.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store at -20°C for short-term storage and -80°C for long-term storage.

Troubleshooting Guide

Question	Possible Cause	Suggested Solution
The Mij821 powder is not dissolving completely.	Insufficient mixing or incorrect pH.	Continue vortexing or stirring. Check the pH of the solution and adjust to 6.8.[7] Gentle warming (to no more than 37°C) may also aid dissolution.
The solution is cloudy or has precipitates after dissolution.	The concentration may be too high for the chosen solvent, or the solvent may be contaminated.	Try diluting the solution. Ensure high-purity reagents and solvents are used.[8][9] Re-check all calculations.
The solution color changes over time.	This may indicate degradation of the compound.	Prepare fresh solutions before each experiment. Protect the solution from light and store at the recommended temperature.
I'm seeing unexpected results in my assay.	The compound may not be fully in solution, or it may have degraded. The solvent itself could be interfering with the assay.	Prepare a fresh stock solution following the protocol carefully. Run a vehicle control (solvent only) in your experiment to rule out solvent effects.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Mij821** powder?

A1: Based on preclinical data, an aqueous buffer at pH 6.8 provides high solubility.^[7] Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS) adjusted to this pH are suitable starting points. For some applications, small amounts of DMSO may be used, but its compatibility with the specific experimental system must be validated.

Q2: How should I store the **Mij821** powder?

A2: As with most investigational compounds, it is recommended to store the powder in a cool, dry, and dark place. Storage at -20°C is a common practice for long-term stability.

Q3: How stable is the **Mij821** solution?

A3: The stability of **Mij821** in solution has not been publicly documented. It is best practice to prepare fresh solutions for each experiment or to use aliquots from a stock solution that has been stored at -80°C for no longer than a few weeks. Avoid repeated freeze-thaw cycles.

Q4: Can I use DMSO to dissolve **Mij821**?

A4: While not explicitly stated, many organic compounds are soluble in DMSO. If you choose to use DMSO, it is recommended to first prepare a high-concentration stock solution (e.g., 100 mM) in DMSO and then dilute it to the final working concentration in your aqueous experimental buffer. Be aware that high concentrations of DMSO can be toxic to cells.

Q5: What were the dosages of **Mij821** used in clinical trials?

A5: In clinical studies for treatment-resistant depression, **Mij821** was administered via a 40-minute intravenous infusion at doses of 0.16 mg/kg and 0.32 mg/kg.^{[4][6]}

Quantitative Data Summary

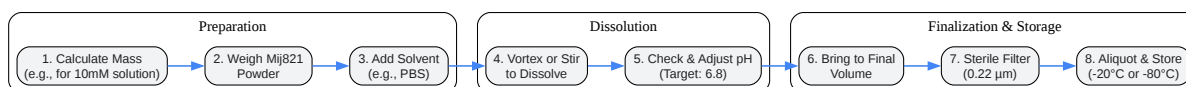
Physicochemical and Preclinical Data

Parameter	Value	Reference
Molar Mass	358.413 g/mol	N/A
Solubility	0.7 mM at pH 6.8	[7]
Human NR2B IC50	8 nM	[7]
Rat NR2B IC50	6 nM	[7]

Clinical Trial Dosages

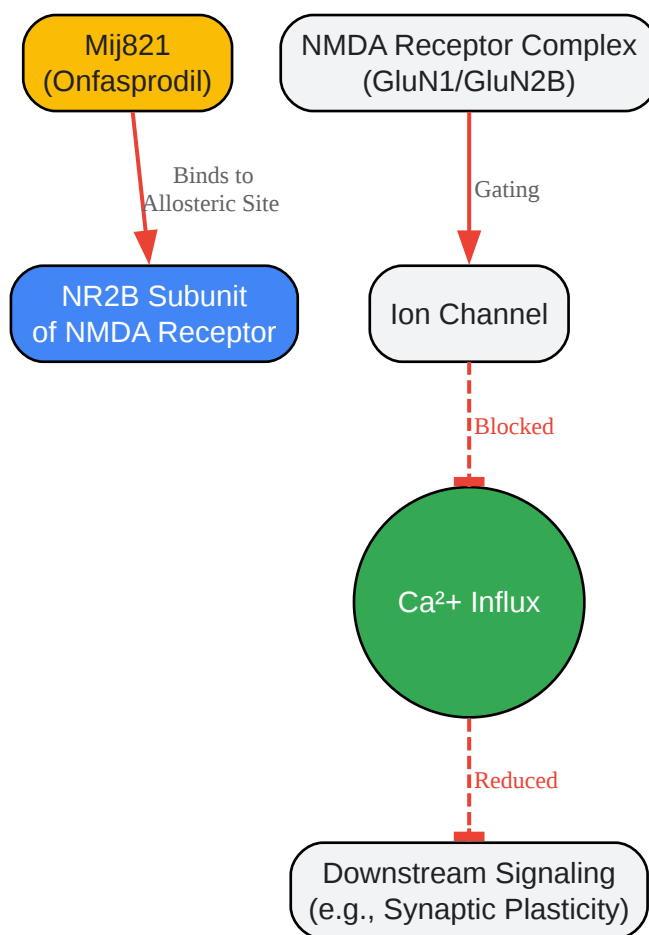
Dosage Group	Administration Route	Frequency	Reference
Low Dose	0.16 mg/kg Intravenous Infusion	Weekly or Biweekly	[4][6]
High Dose	0.32 mg/kg Intravenous Infusion	Weekly or Biweekly	[4][6]

Visualizations



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Caption: Experimental workflow for dissolving **Mij821** powder.



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Caption: Signaling pathway of **Mij821** as an NR2B negative allosteric modulator.

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References

- 1. Manufacture of Investigational Medicinal Products – Frequently Asked Questions – MHRA Inspectorate [mhrainspectorate.blog.gov.uk]
- 2. MIJ821 (onfasprodil) in healthy volunteers: First-in-human, randomized, placebo-controlled study (single ascending dose and repeated intravenous dose) - PMC [pmc.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
- 4. Rapid Onset and Sustained Efficacy of Onfasprodil (MIJ821), a Novel NR2B Negative Allosteric Modulator, in Patients With Treatment-Resistant Depression: A Phase 2, Randomized, Placebo-Controlled, Proof-of-Concept Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. ClinicalTrials.gov [clinicaltrials.gov]
- 6. researchgate.net [researchgate.net]
- 7. MIJ-821 demonstrates promising preclinical profile | BioWorld [bioworld.com]
- 8. Efficacy and safety of mij821 in patients with treatment-resistant depression: Results from a randomized, placebo-controlled, proof-of-concept study - PMC [pmc.ncbi.nlm.nih.gov]
- 9. NMDA | NMDAR | iGluR | Endogenous Metabolite | TargetMol [targetmol.com]
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